

In-Depth Technical Guide: Toxicological Profile of 4-(Methylsulfinyl)phenol

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Compound of Interest

Compound Name: 4-(Methylsulfinyl)phenol

Cat. No.: B081417

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available toxicological information on **4-(methylsulfinyl)phenol**. A comprehensive toxicological profile is not yet established due to a notable lack of specific studies on this compound. The information presented herein is intended for research and informational purposes only.

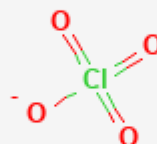
Introduction

4-(Methylsulfinyl)phenol is a sulfoxide compound that has been identified as a metabolite of the organophosphate insecticide fensulfothion.[1][2] While the toxicology of the parent compound, fensulfothion, is well-documented, specific toxicological data for **4-(methylsulfinyl)phenol** is scarce in publicly available literature. This guide aims to provide a detailed overview of the known information regarding **4-(methylsulfinyl)phenol**, including its chemical identity, its role as a metabolite, the toxicological properties of its parent compound, and the limited hazard information available for the metabolite itself. The significant data gaps in the toxicological profile of **4-(methylsulfinyl)phenol** are also highlighted.

Chemical Identity

Property	Value
Chemical Name	4-(Methylsulfinyl)phenol
Synonyms	4-(Methylsulphiny)phenol
CAS Number	14763-64-5
Molecular Formula	C ₇ H ₈ O ₂ S
Molecular Weight	156.20 g/mol

Structure



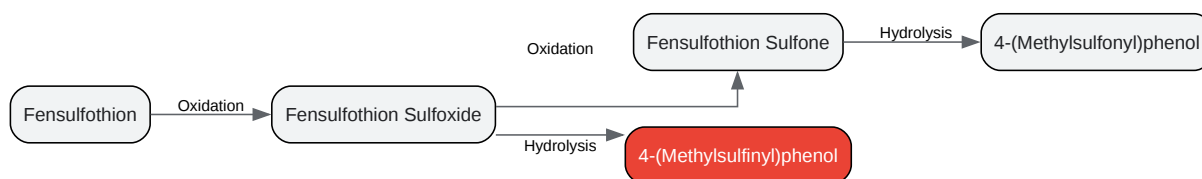
Role as a Metabolite of Fensulfothion

4-(Methylsulfinyl)phenol is a known metabolite of fensulfothion, an organophosphate insecticide and nematicide.^{[1][2]} The metabolism of fensulfothion is a critical aspect of its toxicology, as it involves biotransformation to several compounds, some of which are also toxic.

Fensulfothion Metabolism Pathway

The metabolism of fensulfothion in both plants and animals involves oxidation and hydrolysis.^{[1][2]} One of the initial steps is the oxidation of the thioether group to a sulfoxide, forming fensulfothion sulfoxide. Subsequent hydrolysis of these organophosphate esters can lead to

the formation of **4-(methylsulfinyl)phenol**. Further oxidation of the sulfoxide to a sulfone can also occur.



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Caption: Metabolic pathway of Fensulfothion.

Toxicological Data

Direct and detailed toxicological studies on **4-(methylsulfinyl)phenol** are largely absent from the scientific literature. The available information is primarily in the form of general hazard classifications from safety data sheets (SDS).

Hazard Classification

A safety data sheet for **4-(methylsulfinyl)phenol** provides the following GHS hazard classifications:

- Acute Toxicity, Oral (Category 4) - H302: Harmful if swallowed.[3]
- Acute Toxicity, Dermal (Category 4) - H312: Harmful in contact with skin.
- Acute Toxicity, Inhalation (Category 4) - H332: Harmful if inhaled.[3]
- Skin Irritation (Category 2) - H315: Causes skin irritation.[3]
- Eye Irritation (Category 2) - H319: Causes serious eye irritation.[3]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System - H335: May cause respiratory irritation.[3]

Note: These classifications are based on general assessments and not on detailed, publicly available experimental studies.

Quantitative Toxicological Data

A thorough search of available toxicological databases and literature did not yield specific quantitative data for **4-(methylsulfinyl)phenol**, such as:

- LD₅₀ (Lethal Dose, 50%) values for oral, dermal, or inhalation routes.
- NOAEL (No-Observed-Adverse-Effect Level) or LOAEL (Lowest-Observed-Adverse-Effect Level) from repeated dose studies.
- Data on genotoxicity (e.g., Ames test, micronucleus assay).
- Carcinogenicity bioassays.
- Reproductive or developmental toxicity studies.

Toxicological Profile of the Parent Compound: Fensulfothion

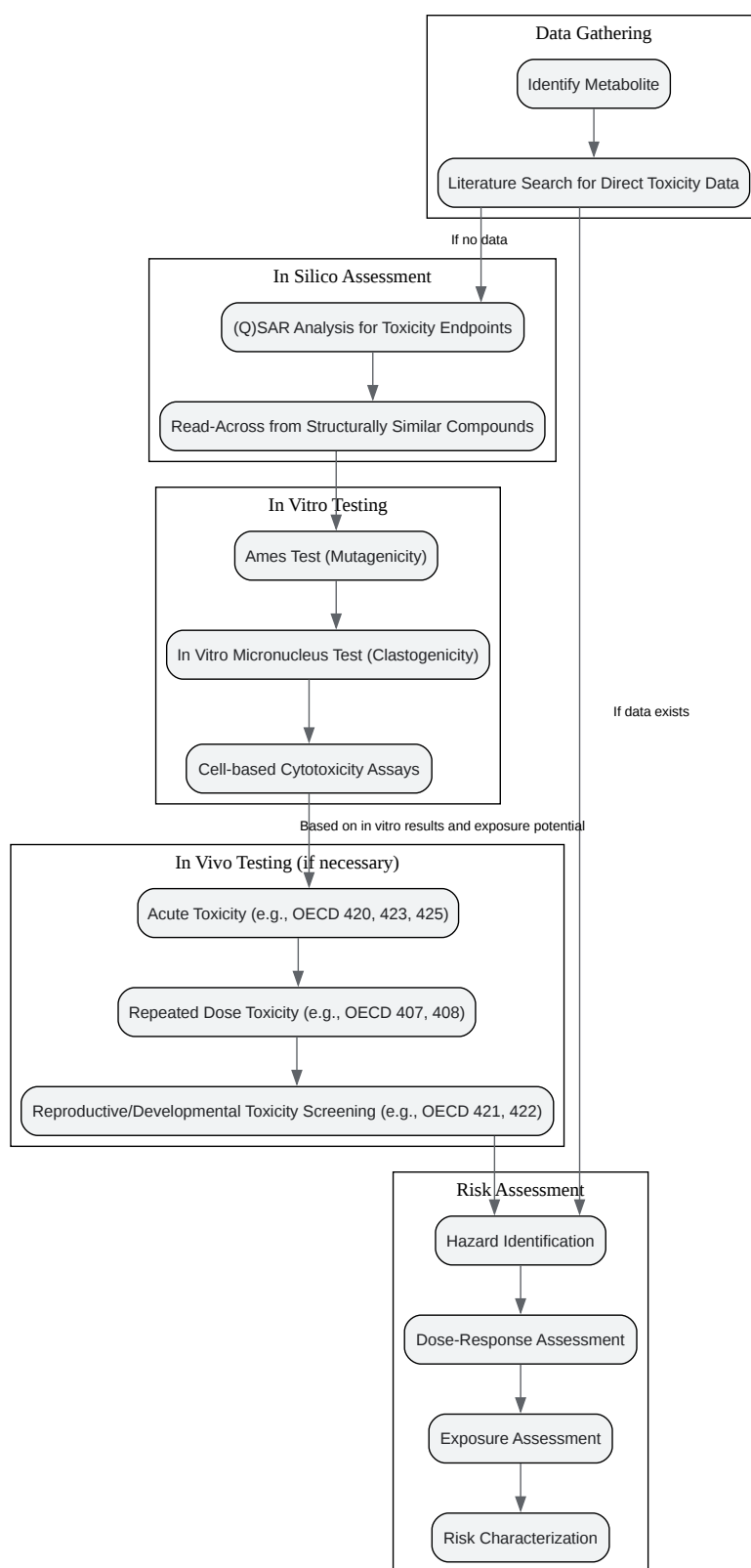
Given the lack of data for **4-(methylsulfinyl)phenol**, understanding the toxicology of the parent compound, fensulfothion, is crucial for contextualizing its potential hazards. Fensulfothion is a highly toxic organophosphate.

Toxicological Endpoint	Fensulfothion Data
Acute Oral LD ₅₀ (rat)	1.5 - 10.5 mg/kg
Acute Dermal LD ₅₀ (rat)	3.5 - 30 mg/kg
Mechanism of Action	Cholinesterase inhibitor
Mutagenicity	Generally considered not mutagenic in standard assays.
Carcinogenicity	Not classified as a human carcinogen.
Reproductive/Developmental Toxicity	No significant evidence of teratogenicity at low doses.

Source:[1][2]

Experimental Protocols

Due to the absence of specific toxicological studies for **4-(methylsulfinyl)phenol**, detailed experimental protocols for this compound cannot be provided. For reference, a general workflow for assessing the toxicity of a chemical metabolite where direct data is lacking is presented below.



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Caption: General workflow for toxicity assessment of a chemical metabolite.

Signaling Pathways and Mechanism of Action

The specific mechanism of action for **4-(methylsulfinyl)phenol** has not been elucidated. As a phenol derivative, it may share some general toxicological properties with other phenols, such as membrane disruption or uncoupling of oxidative phosphorylation at high concentrations. However, without experimental data, this remains speculative.

The primary toxicological concern for metabolites of fensulfothion is often related to their ability to inhibit acetylcholinesterase (AChE). While fensulfothion and its oxygenated metabolites are known AChE inhibitors, the AChE inhibitory potential of **4-(methylsulfinyl)phenol** has not been reported.

Conclusion and Data Gaps

The toxicological profile of **4-(methylsulfinyl)phenol** is largely incomplete. While it is identified as a metabolite of the insecticide fensulfothion and has general hazard classifications, there is a significant lack of publicly available, peer-reviewed studies detailing its toxicokinetics and toxicodynamics.

Key Data Gaps:

- Acute Toxicity: No quantitative LD₅₀ or LC₅₀ data are available.
- Sub-chronic and Chronic Toxicity: No repeated dose toxicity studies have been identified.
- Genotoxicity: There is no information on the mutagenic or clastogenic potential of **4-(methylsulfinyl)phenol**.
- Carcinogenicity: No carcinogenicity bioassays have been performed.
- Reproductive and Developmental Toxicity: The potential effects on reproduction and development are unknown.
- Mechanism of Action: The specific molecular initiating events and adverse outcome pathways have not been investigated.

Further research, including in silico modeling, in vitro screening, and potentially targeted in vivo studies, is necessary to adequately characterize the toxicological profile of **4-**

(methylsulfinyl)phenol and to conduct a comprehensive risk assessment. Researchers and drug development professionals should exercise caution when handling this compound, adhering to the general hazard classifications provided in its safety data sheet.

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References

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